

Application Notes and Protocols for the Extraction of Fenpyroximate from Plant Tissues

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Compound of Interest

Compound Name: Fenpyroximate

Cat. No.: B127894

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These application notes provide a comprehensive overview and detailed protocols for the extraction of **Fenpyroximate**, a widely used acaricide, from various plant tissues. The methodologies outlined are essential for residue analysis, ensuring food safety, and supporting regulatory compliance.

Fenpyroximate is a phenoxy pyrazole acaricide used to control a variety of mites in crops such as citrus, apples, grapes, and tea.^{[1][2]} Its effective monitoring requires robust and efficient extraction protocols from complex plant matrices. The most common and effective method for this purpose is the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) technique, which has been adapted for numerous plant-based commodities.^{[3][4][5]}

Data Summary

The following tables summarize the quantitative data from various studies on **Fenpyroximate** extraction, providing key performance metrics for different plant matrices and analytical methods.

Table 1: Recovery Rates of **Fenpyroximate** in Various Plant Tissues

Plant Matrix	Extraction Method	Fortification Level (mg/kg)	Average Recovery (%)	Relative Standard Deviation (RSD) (%)	Reference
Citrus (Whole Fruit)	QuEChERS	0.01, 0.1, 0.5	104 - 110	1 - 4	[1] [3]
Citrus (Flesh)	QuEChERS	0.01, 0.1, 0.5	92 - 109	1 - 3	[1] [3]
Okra	LC-MS/MS	0.005, 0.01, 0.1, 1	89.4 - 98.6	7.6	[6] [7]
Eggplant	QuEChERS	Not Specified	92.7 - 102.3	4.4 - 7.2	[4]
Guava	QuEChERS	Not Specified	93.7 - 107.3	4.1 - 8.6	[4]
Orange	QuEChERS	Not Specified	92.4 - 104.3	3.3 - 8.5	[4]
Apples	Supercritical Fluid Extraction (SFE)	0.1 - 1.0 µg/kg	~60	4 - 18	[8]
Black Tea	HPLC	0.1, 1.0, 10.0	85.90 - 98.36	14.30	[9]
Herbal Medicines	HPLC-PDA and HPLC-MS/MS	2 or 3 levels	72.0 - 106.4	0.2 - 4.4	[10]

Table 2: Limits of Detection (LOD) and Quantification (LOQ) for **Fenpyroximate**

Plant Matrix	Analytical Method	LOD (mg/kg)	LOQ (mg/kg)	Reference
Citrus	UHPLC-MS/MS	-	0.01	[1] [3]
Okra	LC-MS/MS	0.0002	0.001	[6] [7]
Grapes	LC-MS/MS	-	0.01	[11]
Tomato	LC-MS/MS	-	0.05	[11]
Peppers	GC/NPD	-	0.05	[11]
Apples, Citrus, Cotton, Hops, Grapes, Peppers, Tomato, Okra, Cantaloupe, Cucumber	GC-NPD	-	0.005	[11]
Water	LC/MS/MS	0.002 µg/L	0.01 µg/L	[12]

Experimental Protocols

Protocol 1: QuEChERS Method for Fruits and Vegetables

This protocol is a widely adopted method for the extraction of **Fenpyroximate** from high-moisture plant matrices.[\[5\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Materials:

- Homogenized plant sample
- Acetonitrile (ACN)
- Magnesium sulfate (MgSO₄), anhydrous
- Sodium chloride (NaCl)

- Primary secondary amine (PSA) sorbent
- Graphitized carbon black (GCB) (for pigmented samples)
- Centrifuge tubes (50 mL and 2 mL)
- Vortex mixer
- Centrifuge

Procedure:

- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.
- Add 4 g of anhydrous MgSO_4 and 1 g of NaCl.
- Vortex vigorously for 1 minute to ensure thorough mixing and extraction.
- Centrifuge at ≥ 3000 rpm for 5 minutes.
- Transfer a 1 mL aliquot of the supernatant (acetonitrile layer) to a 2 mL microcentrifuge tube containing 150 mg of anhydrous MgSO_4 and 50 mg of PSA. For samples with high pigment content, such as spinach, add 5 mg of GCB.[3]
- Vortex for 30 seconds.
- Centrifuge for 2 minutes.
- The resulting supernatant is ready for analysis by LC-MS/MS or GC-MS.

Protocol 2: Ethyl Acetate Extraction

This method is an alternative to the QuEChERS protocol and has been used for the extraction of **Fenpyroximate** from various plant materials.[11]

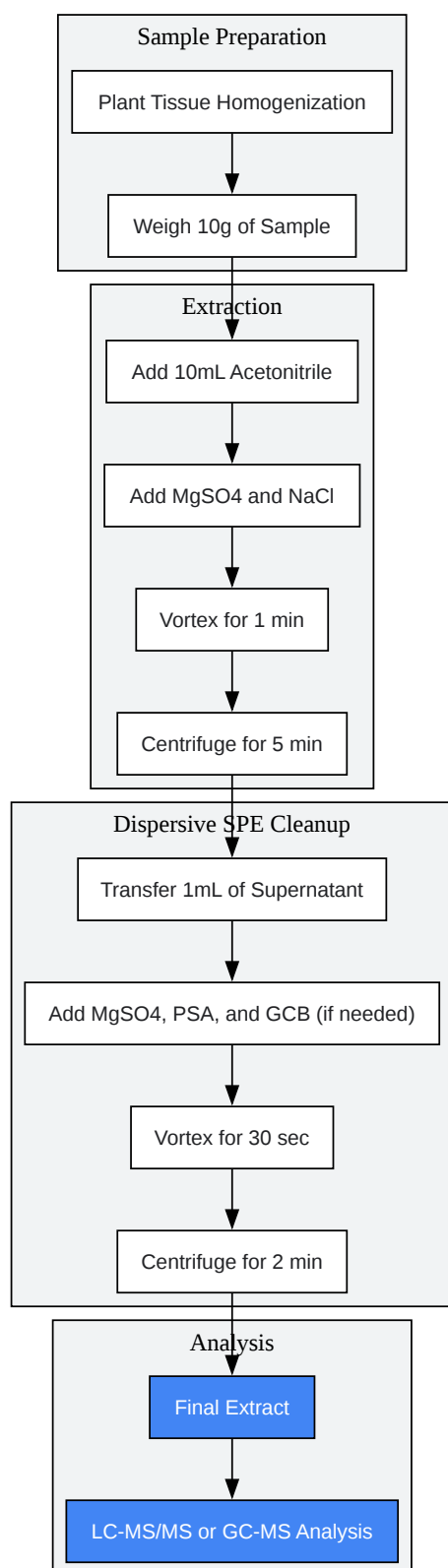
Materials:

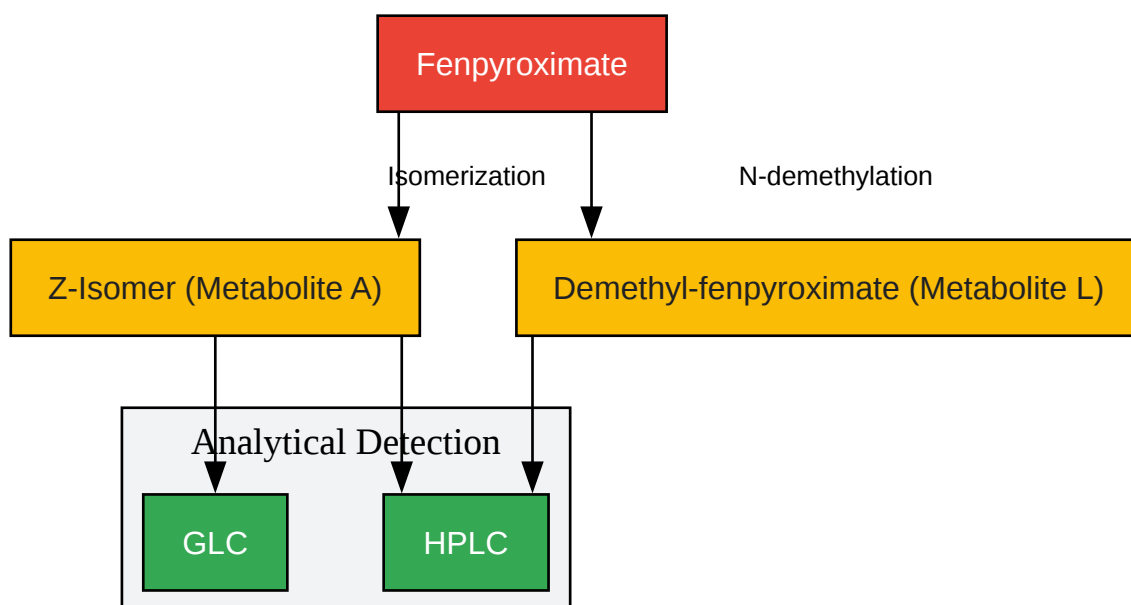
- Homogenized plant sample
- Ethyl acetate
- Sodium sulfate (Na_2SO_4), anhydrous
- Centrifuge tubes (50 mL)
- Shaker
- Centrifuge
- Rotary evaporator

Procedure:

- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 20 mL of ethyl acetate and 10 g of anhydrous sodium sulfate.
- Shake vigorously for 20 minutes on a mechanical shaker.
- Centrifuge at 3000 rpm for 5 minutes.
- Decant the ethyl acetate supernatant.
- Repeat the extraction of the solid residue with another 20 mL of ethyl acetate.
- Combine the supernatants and evaporate to near dryness using a rotary evaporator at 40°C.
- Re-dissolve the residue in a suitable solvent for chromatographic analysis.

Visualizations





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